

Essential Safety and Operational Guide for Handling Hydroxyzine HCl

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Compound of Interest

Compound Name: Hydroxyzine Hcl

Cat. No.: B10761774

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling Hydroxyzine Hydrochloride (HCl). It outlines the necessary personal protective equipment (PPE), procedural guidance for safe handling and disposal, and emergency protocols.

Personal Protective Equipment (PPE) and Engineering Controls

When handling **Hydroxyzine HCl**, especially in powder form, adherence to the following PPE and engineering controls is mandatory to minimize exposure and ensure a safe laboratory environment.

Control Type	Requirement	Rationale
Engineering Controls	Work in a well-ventilated area. Use of a chemical fume hood is recommended for handling powders.	To minimize inhalation of dust and fumes.
Provide accessible safety shower and eyewash station. [1][2]	For immediate decontamination in case of accidental exposure.	
Eye and Face Protection	Wear safety glasses with side-shields.[1][3] If splashes are likely, wear chemical safety goggles.[4]	To protect eyes from dust particles and splashes.
Hand Protection	Wear chemically resistant, impervious gloves.[1][4]	To prevent skin contact and absorption.
Skin and Body Protection	Wear suitable protective clothing, such as a lab coat with long sleeves.[1][3][4]	To protect skin from accidental contact.
Respiratory Protection	Generally not required under normal use with adequate ventilation.[1] If exposure limits are exceeded or irritation is experienced, use an appropriate NIOSH-approved respirator.[3][5]	To prevent respiratory tract irritation from dust or aerosols.

Safe Handling and Storage Procedures

Handling:

- Avoid contact with eyes, skin, and clothing.[1][6]
- Do not breathe dust, fumes, or spray.[3]
- Wash hands thoroughly after handling.

- Do not eat, drink, or smoke in areas where **Hydroxyzine HCl** is handled.[1]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][3][6]
- Keep away from strong oxidizing agents.[6]
- Recommended storage temperature is typically between 20°C and 25°C (68°F and 77°F).[3][7]
- Store in a locked-up area.[1][4][5][6]

Emergency and First-Aid Protocols

In the event of exposure to **Hydroxyzine HCl**, immediate action is crucial. The following table outlines the appropriate first-aid measures.

Exposure Route	First-Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, seek medical attention.[1][3][4]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice.[1][3][4]
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If feeling unwell, call a poison center or doctor.[1][4][6]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.[1][3][4]

For any significant exposure or if symptoms persist, seek immediate medical attention and show the Safety Data Sheet (SDS) to the attending physician.^[1] In case of overdose, dial 911 or the local emergency number and contact a Poison Control Center.^[8]

Spill and Disposal Plan

Spill Response:

- Evacuate non-essential personnel from the area.^{[3][9]}
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment as outlined above.^{[3][9]}
- Prevent further leakage or spillage if it is safe to do so.^{[1][9]}
- For dry spills, carefully pick up the material and transfer it to a properly labeled container for disposal. Avoid generating dust.^[1]
- For liquid spills, contain and collect with an inert absorbent material.^{[2][5]}
- Clean the spill area thoroughly.

Disposal:

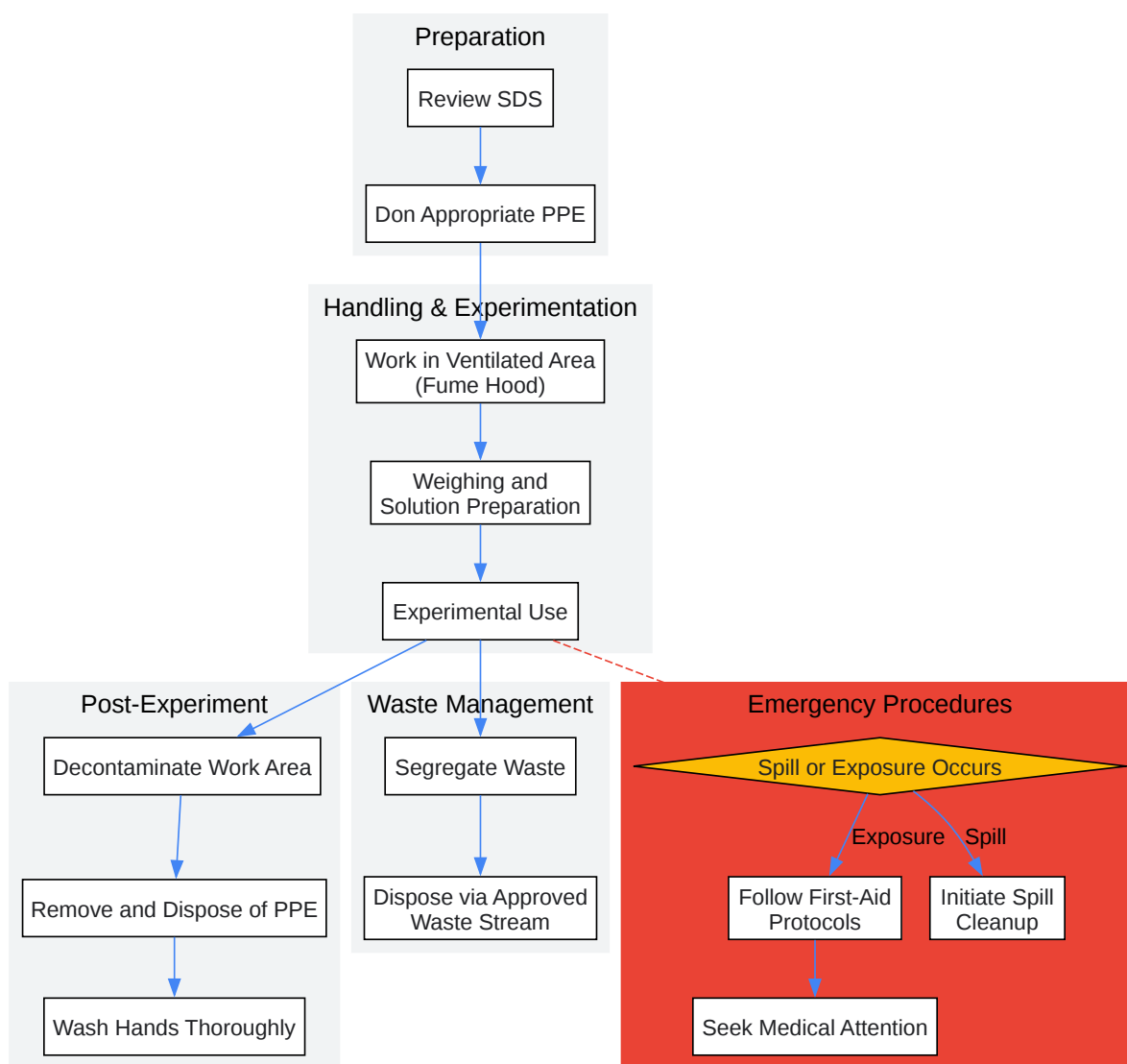
- Dispose of **Hydroxyzine HCl** and any contaminated materials in accordance with all applicable federal, state, and local regulations.^{[1][6]}
- The preferred method of disposal for unused medicine is through a drug take-back program.^{[10][11]}
- If a take-back program is not available, the "non-flush list" procedure for disposal in household trash can be followed:
 - Remove the drug from its original container.
 - Mix the medicine with an undesirable substance such as used coffee grounds, dirt, or cat litter. Do not crush tablets or capsules.^[12]

- Place the mixture in a sealed plastic bag or container.[\[12\]](#)
- Dispose of the container in the household trash.[\[12\]](#)
- Do not flush down the toilet unless specifically instructed to do so.[\[10\]](#) **Hydroxyzine HCl** is not typically on the FDA's flush list.[\[11\]](#)

Procedural Workflow for Handling Hydroxyzine HCl

The following diagram illustrates the standard operational workflow for handling **Hydroxyzine HCl** from receipt to disposal, incorporating all necessary safety checks.

Operational Workflow for Handling Hydroxyzine HCl

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **Hydroxyzine HCl**.

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